

An In-depth Technical Guide to the Health and Safety of Nitrosulfonazo III

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Compound of Interest

Compound Name: Nitrosulfonazo III

Cat. No.: B1148275

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **Nitrosulfonazo III**, intended for use by professionals in laboratory and research settings. The following sections detail the known properties, potential hazards, and recommended procedures for the safe handling, storage, and disposal of this compound.

Physicochemical and Toxicological Data

While extensive toxicological data for **Nitrosulfonazo III** is not readily available in the public domain, this section summarizes its known physical and chemical properties.^[1] A structured overview of typical toxicological data points is also provided for context and to highlight the current data gap.

Table 1: Physical and Chemical Properties of **Nitrosulfonazo III**

Property	Value	Source
Molecular Weight	866.56 g/mol	[1]
Appearance	Dark-green to black powder	[1][2]
Solubility in Water	Partly miscible	[1]
Vapor Pressure	Negligible	[1]
Specific Gravity	Not available	[1]
Melting Range	Not available	[1]
Boiling Range	Not available	[1]
Flash Point	Not available	[1]
Autoignition Temperature	Not available	[1]

Table 2: Toxicological Data Summary for **Nitrosulfonazo III**

Parameter	Value	Species	Route	Source
Acute Toxicity (LD50)	No significant data identified in literature search.	---	---	[1]
Skin Corrosion/Irritation	Not thought to produce adverse health effects or skin irritation following contact (based on animal models).[1]	---	---	[1]
Serious Eye Damage/Irritation	Direct contact may cause transient discomfort (e.g., tearing, redness).[1]	---	---	[1]
Carcinogenicity	Some azo dyes may be associated with the development of bladder cancer.[1]	---	---	[1]
Chronic Health Effects	Limited evidence suggests that long-term exposure may produce cumulative health effects.[1] Long-term exposure to high dust concentrations may cause	---	---	[1]

changes in lung
function.[1]

Hazard Identification and Safety Precautions

Nitrosulfonazo III is considered a hazardous substance.[1] It is a combustible solid that burns with difficulty.[1] A significant hazard is the potential for dust explosion; clouds of fine dust in a confined space may form an explosive mixture with air.[1]

Personal Protective Equipment (PPE) and Handling:

- Engineering Controls: Use in a well-ventilated area. Facilities should be equipped with an eyewash station and a safety shower.[2]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[1] Open cuts or irritated skin should not be exposed.[1]
- Respiratory Protection: For operations that may generate dust, a particulate respirator is recommended.[1]
- General Handling: Avoid all personal contact, including inhalation of dust.[1] Wash hands thoroughly after handling.[2]

Storage:

- Store in a tightly closed container in a cool, dry, well-ventilated area.[2]
- Keep away from incompatible substances, including strong oxidizing agents.[1]

Incompatibilities:

- Mixing with acids, aldehydes, amides, carbamates, cyanides, inorganic fluorides, halogenated organics, isocyanates, ketones, metals, nitrides, peroxides, phenols, epoxides, acyl halides, and strong oxidizing or reducing agents may form toxic gases.[1]

- Mixing with alkali metals may form flammable gases.[\[1\]](#)

Emergency Procedures

Spills:

- Minor Spills: Immediately clean up all spills. Avoid breathing dust and contact with skin and eyes.[\[1\]](#)
- Major Spills: Alert personnel in the area and contact emergency responders.[\[1\]](#) Avoid personal contact and wear appropriate protective clothing.[\[1\]](#)

First Aid:

- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)
- Skin Contact: Flush skin and hair with running water.[\[1\]](#) If irritation occurs, seek medical attention.[\[1\]](#)
- Inhalation: If dust is inhaled, remove from the contaminated area.[\[1\]](#) Encourage the patient to blow their nose.[\[1\]](#)
- Ingestion: If swallowed, immediately give a glass of water.[\[1\]](#) Do not induce vomiting.[\[2\]](#)

Fire-Fighting:

- Extinguishing Media: Use foam or dry chemical powder.[\[1\]](#)
- Hazards: Combustion may produce carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.[\[1\]](#) May emit poisonous fumes.[\[1\]](#)
- Firefighter Protection: Wear self-contained breathing apparatus and protective gloves.[\[1\]](#)

Experimental Protocols: Representative Safety Assessment

Given the lack of specific toxicological studies for **Nitrosulfonazo III**, a generalized protocol for an acute oral toxicity study, based on established guidelines (e.g., OECD Guideline 420), is provided below as a representative example of a key safety experiment.

Objective: To determine the acute oral toxicity of a substance.

Materials:

- Test substance (**Nitrosulfonazo III**)
- Vehicle for administration (e.g., water, corn oil)
- Test animals (typically rodents, e.g., rats)
- Gavage needles
- Cages and appropriate housing
- Balances for weighing animals and substance
- Observation and recording materials

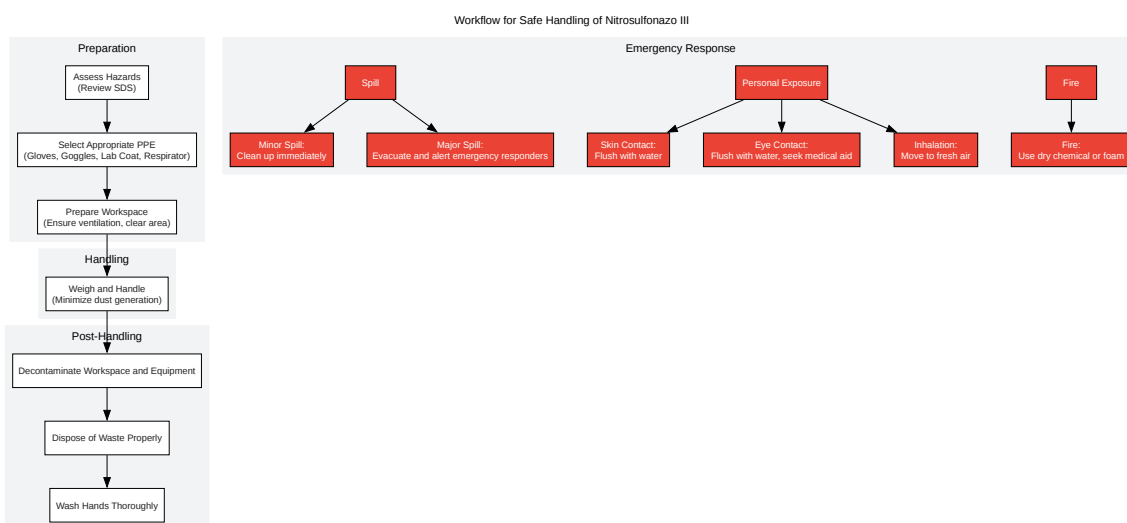
Methodology:

- Animal Selection and Acclimatization: Healthy, young adult animals of a single sex (typically females) are selected and acclimatized to the laboratory conditions for at least 5 days.
- Dose Preparation: The test substance is prepared at the desired concentration in the selected vehicle.
- Administration: A single dose of the substance is administered to the animals by oral gavage. A stepwise procedure is used, typically starting with a dose of 300 mg/kg.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Dose Adjustment: The subsequent dosing steps depend on the outcome of the previous step. If an animal dies, the dose for the next animal is lowered. If the animal survives, the

dose is increased.

- Data Analysis: The LD50 (the dose estimated to be lethal to 50% of the animals) is determined from the observed mortalities at different dose levels.
- Pathology: At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed.

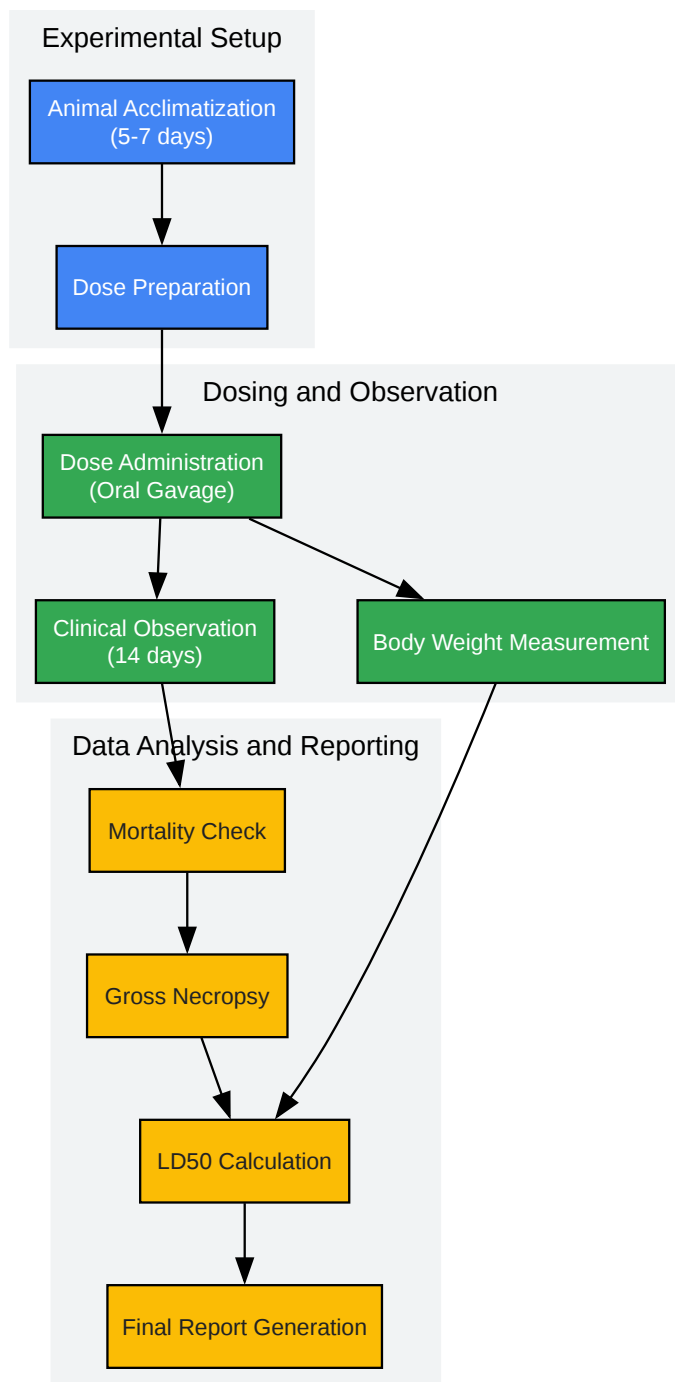
Visualizations



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Caption: Workflow for the safe handling of **Nitrosulfonazo III**.

Generalized Experimental Workflow for Acute Oral Toxicity Assessment

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